

Technical Guide: Synthesis of 8-Hydroxy-6-oxaspiro[3.4]octan-7-one

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Compound of Interest

Compound Name: 8-Hydroxy-6-oxaspiro[3.4]octan-7-one

Cat. No.: B13753619

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Executive Summary

- Target Molecule: **8-Hydroxy-6-oxaspiro[3.4]octan-7-one**
- Core Scaffold: Spiro[3.4]octane (Cyclobutane spiro-fused to a -butyrolactone).
- Key Challenge: Constructing the quaternary spiro-center while maintaining the integrity of the strained cyclobutane ring, followed by regioselective -hydroxylation.
- Primary Strategy: Grignard addition to cyclobutanone, followed by hydroboration-oxidation to close the lactone ring, and finally, enolate-mediated oxidation (Davis hydroxylation).

Part 1: Retrosynthetic Analysis

The retrosynthetic disconnection reveals that the target molecule can be accessed from the parent lactone, 6-oxaspiro[3.4]octan-7-one, via

-hydroxylation. The parent lactone is traced back to cyclobutanone and an allyl fragment.

- -Hydroxylation: The C8-hydroxyl group is introduced via electrophilic oxidation of the lactone enolate.
- Spiro-Lactone Formation: The 5-membered lactone ring is formed via intramolecular cyclization of a

-hydroxy acid precursor.

- Carbon Framework: The 3-carbon chain required for the lactone is installed via a Grignard reaction between cyclobutanone and allylmagnesium bromide.

Part 2: Step-by-Step Experimental Protocol

Step 1: Nucleophilic Addition (Formation of 1-Allylcyclobutanol)

- Objective: Install the 3-carbon chain necessary for the

-lactone ring while establishing the quaternary center.
- Reagents: Cyclobutanone, Allylmagnesium bromide (1.0 M in Et₂O), THF (anhydrous).

Protocol:

- Flame-dry a 500 mL 3-neck round-bottom flask (RBF) and purge with Argon.
- Charge with Cyclobutanone (1.0 equiv) dissolved in anhydrous THF (0.5 M concentration). Cool to 0°C.^{[1][2][3]}
- Add Allylmagnesium bromide (1.2 equiv) dropwise via a pressure-equalizing addition funnel over 30 minutes. The exotherm must be controlled to prevent ring strain-induced side reactions.
- Allow the mixture to warm to room temperature (RT) and stir for 4 hours.
- Quench: Cool to 0°C and carefully add saturated aqueous NH₄Cl.
- Workup: Extract with Et₂O (3x). Wash combined organics with brine, dry over MgSO₄, and concentrate in vacuo.

- Purification: Distillation or flash chromatography (Hexanes/EtOAc 9:1) yields 1-allylcyclobutanol.

Step 2: Hydroboration-Oxidation (Chain Functionalization)

- Objective: Convert the terminal alkene into a primary alcohol with anti-Markovnikov selectivity.
- Reagents: 9-BBN (0.5 M in THF), NaOH (3 M), H₂O₂ (30%).

Protocol:

- Dissolve 1-allylcyclobutanol (1.0 equiv) in anhydrous THF under Argon.
- Add 9-BBN solution (1.2 equiv) dropwise at 0°C. Stir at RT for 12 hours.
- Oxidation: Cool to 0°C. Add NaOH (3 M, 3.0 equiv) followed strictly by the slow addition of H₂O₂ (30%, 3.0 equiv). Caution: Highly exothermic.
- Stir at 50°C for 1 hour to ensure complete oxidation.
- Workup: Dilute with water, extract with EtOAc. The product, 1-(3-hydroxypropyl)cyclobutanol, is often used directly in the next step after drying and concentration.

Step 3: Oxidative Cyclization (Lactone Formation)

- Objective: Oxidize the primary alcohol to the carboxylic acid, which spontaneously (or with acid catalysis) cyclizes to form the spiro-lactone.
- Reagents: TEMPO (cat.), BAIB (Bis(acetoxy)iodo)benzene, DCM/H₂O; OR Jones Reagent.

Protocol (TEMPO/BAIB Green Route):

- Dissolve the diol from Step 2 in DCM:H₂O (4:1).
- Add TEMPO (0.1 equiv) and BAIB (2.5 equiv). Stir vigorously at RT for 6 hours.
- Mechanism: The primary alcohol oxidizes to the aldehyde and then the acid. The tertiary alcohol at the spiro center attacks the acid carbonyl, eliminating water to close the ring.

- Workup: Quench with saturated $\text{Na}_2\text{S}_2\text{O}_3$. Extract with DCM.[1][4]
- Purification: Silica gel chromatography (Hexanes/EtOAc 4:1) affords 6-oxaspiro[3.4]octan-7-one.

Step 4:

-Hydroxylation (Davis Oxidation)

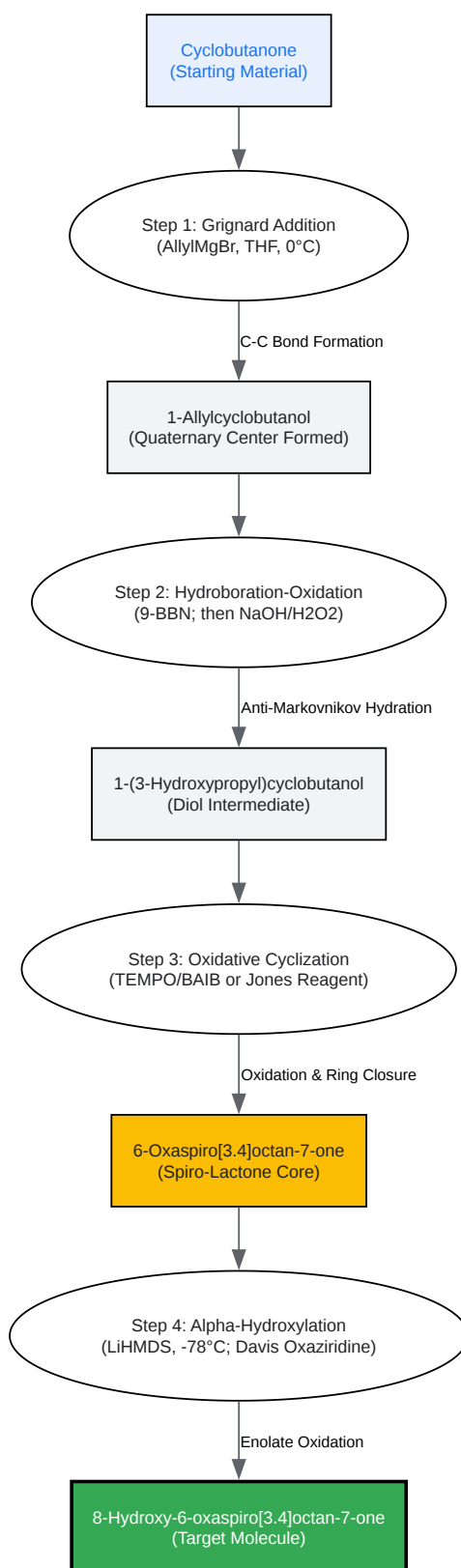
- Objective: Stereoselective introduction of the hydroxyl group at C8.
- Reagents: LiHMDS (1.0 M in THF), Davis Oxaziridine (2-(phenylsulfonyl)-3-phenyloxaziridine), THF.

Protocol:

- Dissolve 6-oxaspiro[3.4]octan-7-one (1.0 equiv) in anhydrous THF and cool to -78°C (dry ice/acetone bath).
- Add LiHMDS (1.1 equiv) dropwise. Stir for 45 minutes to generate the lithium enolate.
- Dissolve Davis Oxaziridine (1.2 equiv) in THF and add it slowly to the enolate solution at -78°C .
- Stir at -78°C for 1 hour, then allow to warm to -20°C over 2 hours.
- Quench: Add saturated NH_4Cl solution.
- Purification: Extract with EtOAc. Purify via flash chromatography (Hexanes/EtOAc 2:1).
- Result: **8-Hydroxy-6-oxaspiro[3.4]octan-7-one** (typically obtained as a racemate unless a chiral oxaziridine is used).

Part 3: Visualization of the Pathway

The following diagram illustrates the chemical logic and flow of the synthesis.



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Caption: Flowchart depicting the 4-step convergent synthesis of **8-Hydroxy-6-oxaspiro[3.4]octan-7-one** from cyclobutanone.

Part 4: Analytical Data Summary

Compound	Key 1H NMR Signals (Approximate)	Key 13C NMR Signals
1-Allylcyclobutanol	5.8 (m, 1H, =CH), 5.1 (d, 2H, =CH ₂), 2.3 (d, 2H, Allylic)	Quaternary C-OH (75), Alkene carbons
Core Lactone	2.5 (t, 2H, -CH ₂), 2.1 (t, 2H, -CH ₂), 1.8-2.2 (m, Cyclobutane)	C=O (177), Spiro-C (85), -C (29)
	4.5 (dd, 1H, -CH-OH), 3.5 (br s, OH), 2.3 (m, 1H, -H)	C=O (178), -C-OH (68), Spiro-C (86)
Target (8-OH)		

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